

# enzymatic synthesis of cinnamyl propionate protocol

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Compound of Interest		
Compound Name:	Cinnamyl propionate	
Cat. No.:	B7804193	Get Quote

## **Application Notes and Protocols**

Topic: Enzymatic Synthesis of Cinnamyl Propionate

Introduction

Cinnamyl propionate is an aromatic ester valued for its fruity, spicy, and balsamic notes, making it a significant ingredient in the flavor and fragrance industries.[1][2] Traditionally synthesized through chemical methods, enzymatic synthesis presents a greener and more specific alternative. This application note details a protocol for the synthesis of cinnamyl propionate via lipase-catalyzed esterification of cinnamyl alcohol and propionic acid. Lipases are widely used biocatalysts due to their stability, specificity, and ability to function in non-aqueous media.[3][4] The enzymatic route offers advantages such as mild reaction conditions, reduced by-product formation, and the potential for catalyst reuse.[1][5] This protocol is optimized for high conversion rates in a solvent-free system, which simplifies downstream processing and reduces environmental impact.[1][6]

## **Data Presentation**

Table 1: Optimized Parameters for the Enzymatic Synthesis of Cinnamyl Propionate



Parameter	Optimal Value	Conversion Rate (%)	Reference
Enzyme	Fermase CALB™ 10000	87.89	[1][6]
Enzyme Loading	2% (w/v)	87.89	[1][6]
Substrate Molar Ratio (Propionic Acid:Cinnamyl Alcohol)	1:3	87.89	[1][6]
Temperature	60 °C	87.89	[1][6]
Agitation Speed	200 rpm	87.89	[1][6]
Reaction Time	7 hours	87.89	[1][6]
Additive	6% (w/v) Molecular Sieves	87.89	[1][6]
System	Solvent-Free	87.89	[1][6]

## **Experimental Protocols**

#### Materials and Equipment

- Enzyme: Fermase CALB™ 10000 (immobilized lipase B from Candida antarctica)[1][6]
- Substrates: Cinnamyl alcohol, Propionic acid[1][6]
- Additive: Molecular sieves (3Å)[1][6]
- Reaction Vessel: Jacketed glass reactor with a magnetic stirrer or mechanical agitator
- Temperature Control: Water bath or circulator
- Analytical Equipment: Gas chromatograph (GC) for monitoring reaction conversion

#### Protocol for Enzymatic Synthesis of Cinnamyl Propionate



#### Reactant Preparation:

 In a suitable reaction vessel, combine cinnamyl alcohol and propionic acid in a 3:1 molar ratio.[1][6]

#### Reaction Setup:

- Add Fermase CALB™ 10000 to the substrate mixture at a concentration of 2% (w/v)
  relative to the total volume of the reactants.[1][6]
- Add molecular sieves at a concentration of 6% (w/v) to adsorb the water produced during the esterification reaction.[1][6]

#### Reaction Conditions:

- Set the reaction temperature to 60°C using a circulating water bath.[1][6]
- Begin agitation at 200 rpm to ensure adequate mixing of the reactants and the immobilized enzyme.[1][6]

#### Reaction Monitoring:

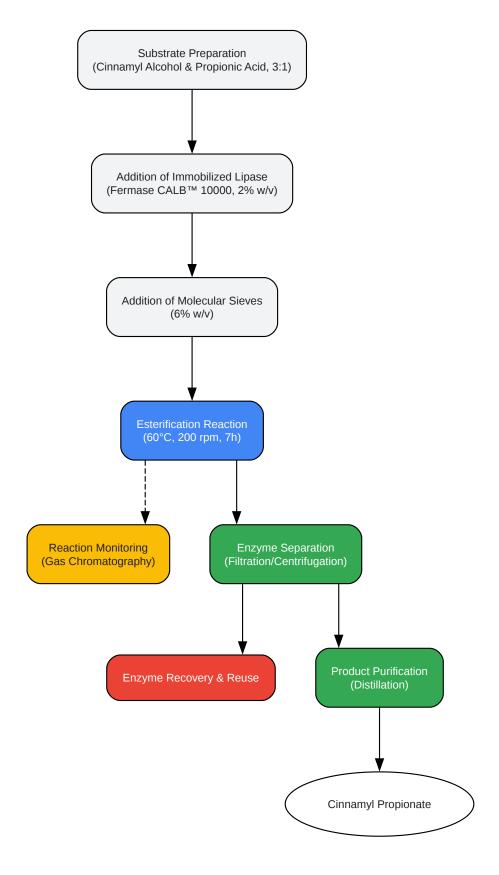
- Allow the reaction to proceed for 7 hours.[1][6]
- Monitor the progress of the reaction by taking samples at regular intervals and analyzing them by gas chromatography to determine the conversion of cinnamyl alcohol to cinnamyl propionate.
- Product Isolation and Enzyme Recovery:
  - Upon completion of the reaction, separate the immobilized enzyme from the reaction mixture by filtration or centrifugation.
  - The recovered enzyme can be washed with a suitable solvent (e.g., hexane) and dried for potential reuse in subsequent batches. Studies have shown that the enzyme maintains
     90% of its catalytic activity after six successive batches.[1][6]



• The liquid product mixture can be purified using techniques such as distillation to isolate the **cinnamyl propionate**.

## **Mandatory Visualization**





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Caption: Workflow for the enzymatic synthesis of **cinnamyl propionate**.



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